

# GSK-340: A Technical Guide to a Selective BET Bromodomain Inhibitor

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## Compound of Interest

Compound Name: GSK-340

Cat. No.: B15569279

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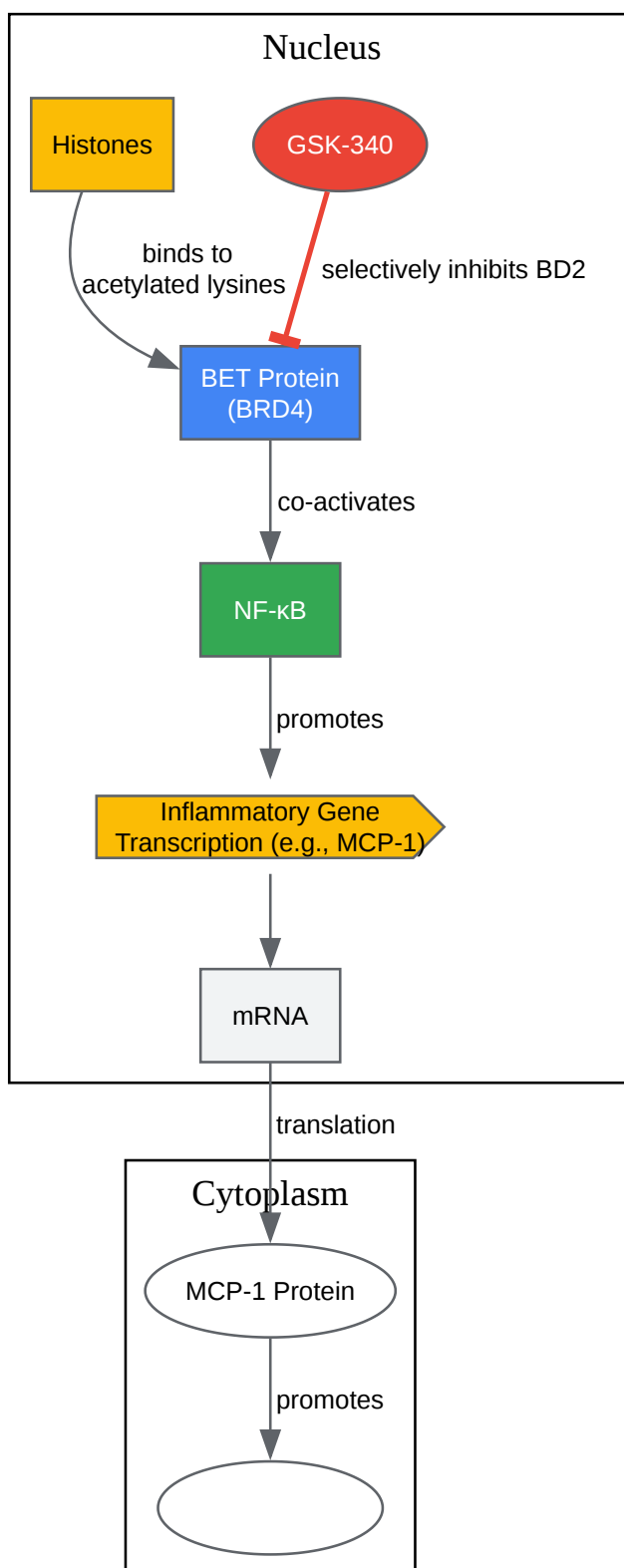
## Abstract

**GSK-340** is a potent and selective inhibitor of the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins. Its selectivity for BD2 over the first bromodomain (BD1) makes it a valuable tool for dissecting the specific biological functions of this domain and a potential therapeutic agent with a distinct profile from pan-BET inhibitors. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **GSK-340**, including detailed experimental protocols and a summary of its quantitative data.

## Chemical Structure and Properties

**GSK-340** belongs to the tetrahydroquinoxaline class of compounds. Its detailed chemical information is provided below.

Chemical Structure:



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